

# Handling and safety precautions for 2-Amino-6-methylpyridin-3-ol

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## Compound of Interest

Compound Name: 2-Amino-6-methylpyridin-3-ol

Cat. No.: B183335

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## Technical Support Center: 2-Amino-6-methylpyridin-3-ol

Disclaimer: Specific safety and handling data for **2-Amino-6-methylpyridin-3-ol** is limited. Much of the detailed safety information provided below pertains to the closely related compound, 2-Amino-6-methylpyridine, and should be used as a precautionary reference only. Researchers must conduct a thorough risk assessment and consult with their institution's safety officer before proceeding with any experiments.

## Frequently Asked Questions (FAQs)

Q1: What are the primary known hazards of **2-Amino-6-methylpyridin-3-ol**?

A: There is currently no comprehensive GHS classification available for **2-Amino-6-methylpyridin-3-ol**. However, based on the data for the similar compound 2-Amino-6-methylpyridine, it is prudent to handle it as a substance that may be toxic if swallowed, fatal in contact with skin, and capable of causing skin and eye irritation, as well as respiratory irritation.

[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Q2: What personal protective equipment (PPE) should I wear when handling this compound?

A: Given the potential hazards, it is recommended to use comprehensive personal protective equipment. This includes:

- Eye Protection: Safety goggles or chemical safety glasses and a face shield.[1][3]
- Hand Protection: Appropriate protective gloves to prevent skin exposure.[1][3]
- Body Protection: A lab coat or a complete suit that protects against chemical splashes.[3]
- Respiratory Protection: Use in a well-ventilated area. If dust or vapors are likely to be generated, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[1]

Q3: How should I store **2-Amino-6-methylpyridin-3-ol**?

A: It should be stored in a cool, dry, and well-ventilated place in a tightly closed container.[3] Some sources recommend storage at 2-8°C.[5] It is also noted to be hygroscopic, so protection from moisture is important.[1][3]

Q4: What should I do in case of accidental exposure?

A: Immediate action is crucial:

- Skin Contact: Immediately remove all contaminated clothing and rinse the affected area with plenty of soap and water. Seek immediate medical attention.[1][4]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[2][3]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If you feel unwell, call a physician.[1]
- Ingestion: If swallowed, immediately call a poison center or doctor. Rinse the mouth.[4]

Q5: What are the known incompatibilities for this chemical?

A: For the related compound 2-Amino-6-methylpyridine, incompatible materials include moisture, oxidizing agents, strong acids, and nitriles.[1]

## Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Compound has discolored or clumped together.	The compound is hygroscopic and has likely absorbed moisture from the air.	Ensure the container is always tightly sealed when not in use. Store in a desiccator if necessary. While the compound may still be usable for some applications, its purity should be re-verified.
Unexpected side reaction or low yield in synthesis.	The compound may have degraded due to improper storage or may be incompatible with other reagents or solvents.	Review the experimental protocol for any known incompatibilities. Ensure all reagents and solvents are pure and dry. Consider running a small-scale test reaction to troubleshoot.
Mild skin or respiratory irritation during handling.	Inadequate ventilation or insufficient personal protective equipment (PPE).	Always handle the compound in a certified chemical fume hood. Review your PPE to ensure it is appropriate for handling potentially toxic and irritating solids or solutions. <sup>[3]</sup>

## Quantitative Data

### Physical and Chemical Properties of 2-Amino-6-methylpyridin-3-ol

Property	Value	Source
CAS Number	20348-16-7	<sup>[5]</sup>
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O	<sup>[5]</sup>
Molecular Weight	124.14 g/mol	<sup>[5]</sup>
Boiling Point	342.7°C	<sup>[5]</sup>
Storage Temperature	2-8°C	<sup>[5]</sup>

## Toxicological Data for the Related Compound 2-Amino-6-methylpyridine

Data Point	Value	Species	Source
LD50 Oral	100 mg/kg	Rat	[3]
LD50 Dermal	125 mg/kg	Rabbit	[3]

## Experimental Protocols

### Synthesis of 2-Amino-6-methylpyridin-3-ol

A general procedure for the synthesis of **2-Amino-6-methylpyridin-3-ol** involves the hydrogenation of 3-hydroxy-6-methyl-2-nitropyridine.[6]

#### Materials:

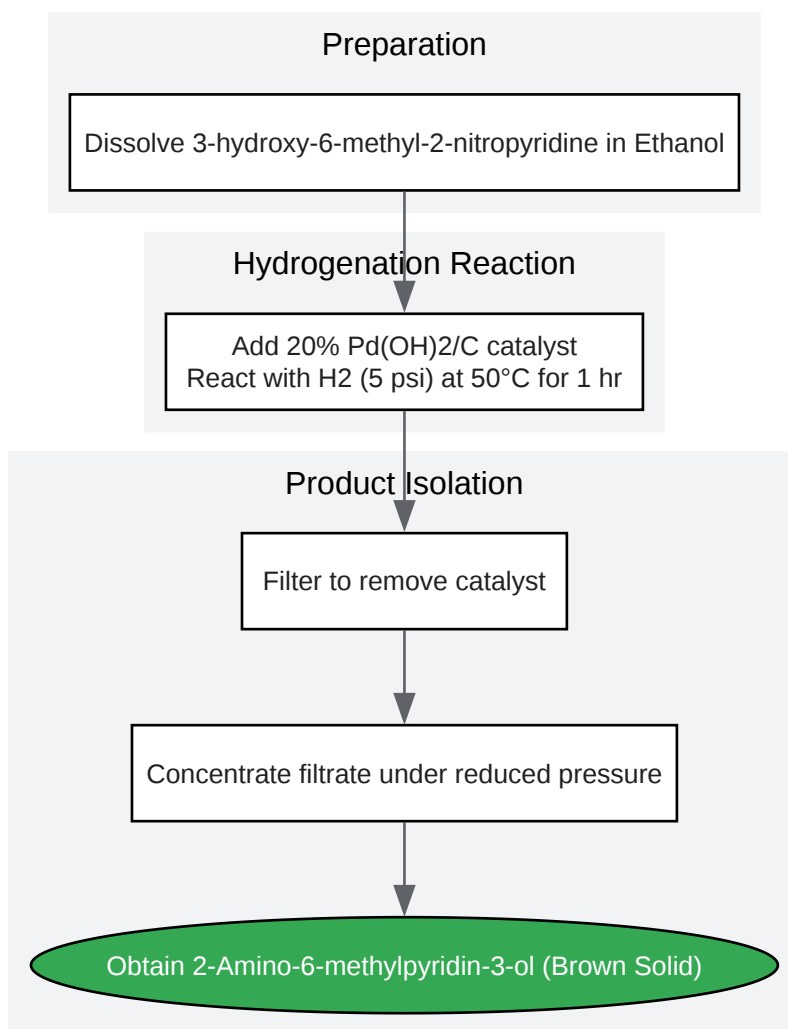
- 3-hydroxy-6-methyl-2-nitropyridine (30 g, 194.6 mmol)
- Ethanol
- 20% Pd(OH)<sub>2</sub>/C catalyst
- Hydrogen gas

#### Procedure:

- Dissolve 3-hydroxy-6-methyl-2-nitropyridine in ethanol.
- Carry out the hydrogenation reaction for 1 hour at 50°C using hydrogen gas (5 psi) and the 20% Pd(OH)<sub>2</sub>/C catalyst.
- After the reaction is complete, remove the catalyst by filtration.
- Concentrate the filtrate under reduced pressure to obtain the product, **2-Amino-6-methylpyridin-3-ol**, as a brown solid.
- The reported yield for this procedure is 98%.[6]

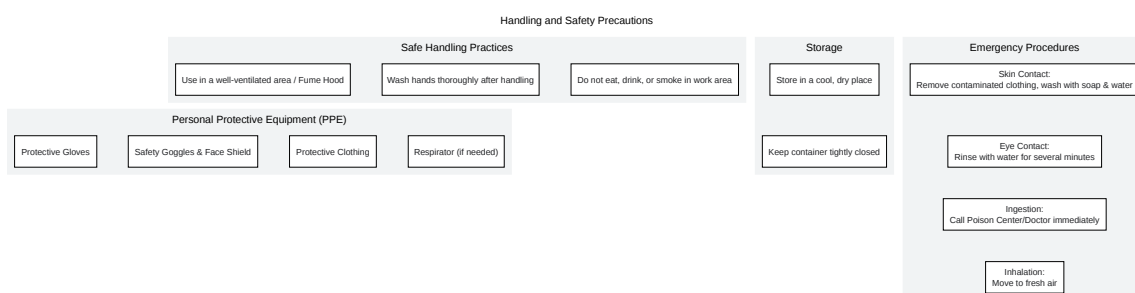
## Visualizations

### Synthesis Workflow for 2-Amino-6-methylpyridin-3-ol



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Caption: Synthesis Workflow for **2-Amino-6-methylpyridin-3-ol**.



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